

4-Bromo-5-Chloro-1H-Imidazole: Physicochemical Profiling & Synthetic Utility

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Compound of Interest

Compound Name: 4-bromo-5-chloro-1H-imidazole

CAS No.: 17487-98-8

Cat. No.: B102831

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CAS Registry Number: 17487-98-8 Formula: $C_3H_2BrClN_2$ ^{[1][2]}

Executive Summary

4-Bromo-5-chloro-1H-imidazole is a mixed-halogenated heterocyclic scaffold critical in two distinct high-value sectors: medicinal chemistry (as a core pharmacophore for enzyme inhibitors) and materials science (as a ligand for hydrophobic Zeolitic Imidazolate Frameworks, specifically ZIF-71 analogs).^{[1][2]}

While its average molecular weight is 181.42 g/mol, relying solely on this figure is insufficient for high-precision research.^{[1][2]} Due to the significant natural abundance of bromine (

/

) and chlorine (

/

) isotopes, this compound exhibits a complex mass spectral signature that serves as its primary fingerprint for identification.^[1]

Molecular Weight & Isotopic Signature

For researchers using high-resolution mass spectrometry (HRMS), the "Average Molecular Weight" is a low-fidelity metric.^{[1][2]} You must utilize the Monoisotopic Mass and the Isotopic Distribution Pattern to validate synthesis products.^{[1][2]}

Quantitative Mass Data

Property	Value	Context
Average Molecular Weight	181.42 g/mol	Used for stoichiometry and molarity calculations. ^{[1][2]}
Monoisotopic Mass	179.9093 Da	Calculated using (50.7%) and (75.8%). ^{[1][2]}
Exact Mass (Most Abundant)	181.9073 Da	The M+2 peak is often the base peak due to Br/Cl combinatorics. ^{[1][2]}

The "M+2+4" Fingerprint

The presence of one bromine and one chlorine atom creates a distinct 3-peak cluster in the mass spectrum.^{[1][2]} This is a self-validating spectral feature; if your MS data does not match these intensity ratios, your product is impure (likely contaminated with des-bromo or des-chloro analogs).^{[1][2]}

- M (179.9):

+

(Approx. 38% relative abundance)^[1]

- M+2 (181.9): (

+

) AND (

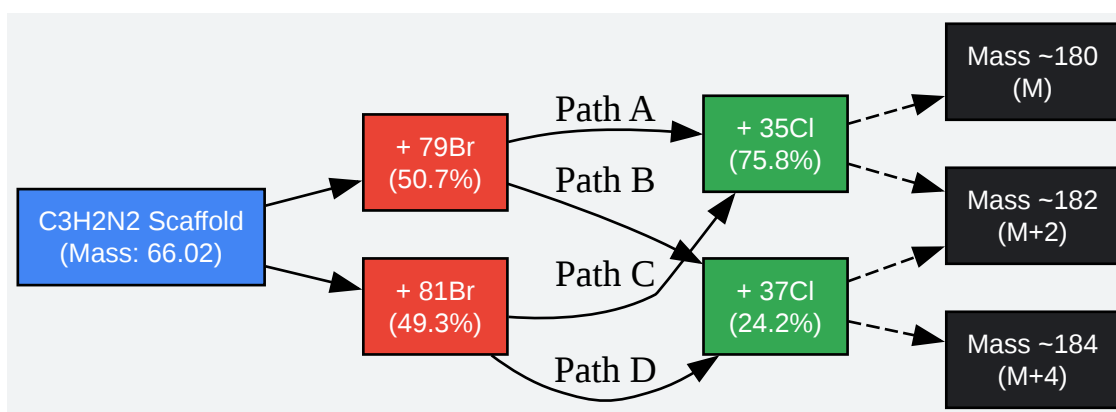
+

) (Approx. 50% - Base Peak)[1][2]

- M+4 (183.9): (

+

) (Approx. 12% relative abundance)[1]



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Figure 1: Combinatorial logic of Br/Cl isotopes generating the characteristic M, M+2, and M+4 mass spectral peaks.

Tautomerism: The Hidden Variable

In solution, **4-bromo-5-chloro-1H-imidazole** exists in rapid equilibrium with 5-bromo-4-chloro-1H-imidazole.[1][2]

- Mechanism: Proton migration between N1 and N3.[1][2]
- Impact: In NMR (

H or

C), you will often observe broadened signals or an "average" environment at room temperature.[1][2]

- Resolution: To lock the regiochemistry for characterization, the nitrogen must be alkylated or the spectrum taken at low temperature ($<-40^{\circ}\text{C}$).

Synthesis & Production Protocol

The synthesis of mixed-halogen imidazoles requires sequential halogenation to prevent poly-bromination.^{[1][2]} The most robust route utilizes 4-bromoimidazole as the starting material, followed by electrophilic chlorination.^{[1][2]}

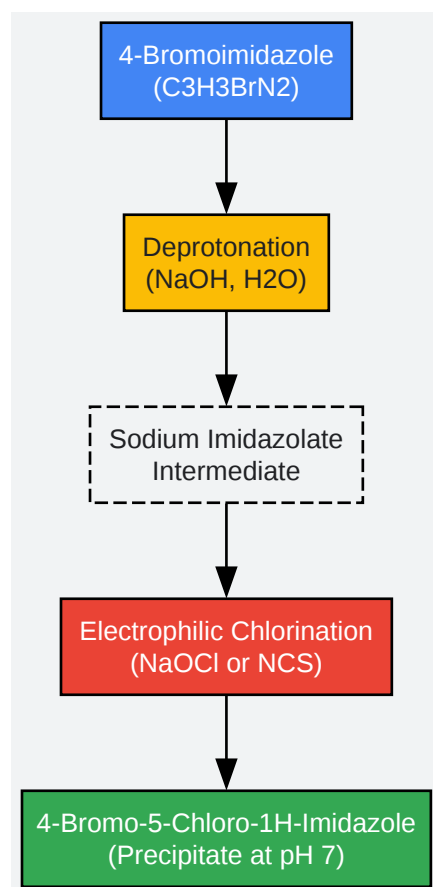
Reagents & Stoichiometry^{[1][2]}

- Precursor: 4-Bromo-1H-imidazole (1.0 eq)^{[1][2]}
- Chlorinating Agent: Sodium Hypochlorite (NaOCl) or N-Chlorosuccinimide (NCS) (1.1 eq)^[1]
- Base: NaOH (2.0 eq)
- Solvent: Water/Methanol or Acetic Acid (depending on agent)^[1]

Step-by-Step Methodology (NaOCl Route)

This method is preferred for "green" chemistry applications and scalability.^{[1][2]}

- Dissolution: Dissolve 4-bromoimidazole (e.g., 19 mmol) and NaOH (34 mmol) in distilled water (16 mL). Ensure complete dissolution to form the sodium imidazolate salt.
- Chlorination: Add NaOCl solution (approx. 8-12% active chlorine) dropwise at 0°C to control exothermicity.^{[1][2]}
- Reaction: Allow the mixture to stir at room temperature for 80–90 minutes. Monitor via TLC or LC-MS (look for the appearance of the M+2 cluster at 182 Da).^{[1][2]}
- Workup: Neutralize the solution with dilute HCl to pH ~ 7 . The product, **4-bromo-5-chloro-1H-imidazole**, will precipitate as a solid.^{[1][2]}
- Purification: Filter the precipitate, wash with cold water, and recrystallize from ethanol/water if necessary.



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Figure 2: Sequential halogenation pathway ensuring regioselectivity at the C5 position.

Applications in Research

Material Science: Hydrophobic MOFs

This compound is the specific ligand used to synthesize ZIF-71(ClBr).^{[1][2][3][4]}

- Function: The Cl and Br atoms increase the hydrophobicity of the Zeolitic Imidazolate Framework pore walls.
- Utility: Enhanced adsorption of organic pollutants (e.g., dyes like Congo Red) and biofuels (butanol) from aqueous solutions compared to standard ZIF-8 or ZIF-71.^{[1][2]}

Drug Discovery

The 4-bromo-5-chloro motif serves as a versatile scaffold.[1][2] The halogens are orthogonal handles for cross-coupling:

- C-Br Bond: Highly reactive toward Lithium-Halogen exchange or Suzuki coupling (installing aryl groups).[1][2]
- C-Cl Bond: Less reactive, allowing it to remain intact as a lipophilic blocking group or for late-stage functionalization.[1][2]

References

- Sigma-Aldrich.**4-bromo-5-chloro-1H-imidazole** Product Specification (CAS 17487-98-8).[1][2][Link\[1\]](#)
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- Matrix Scientific.Chemical Data Sheet: **4-Bromo-5-chloro-1H-imidazole**.[1][2][5][Link\[1\]](#)
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